

4-Ethylcyclohexene molecular formula and weight

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Compound of Interest

Compound Name: 4-Ethylcyclohexene

Cat. No.: B1329803

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Technical Data Sheet: 4-Ethylcyclohexene

Audience: Researchers, scientists, and drug development professionals.

This document provides the core chemical properties of **4-Ethylcyclohexene**, a cyclic hydrocarbon used in various organic synthesis applications.

Chemical Identity and Properties

4-Ethylcyclohexene is a substituted alkene characterized by a six-membered carbon ring containing one double bond, with an ethyl group attached at the fourth carbon position.^[1] Its chemical structure makes it a useful intermediate in the synthesis of more complex molecules.^[1]

The fundamental molecular properties are summarized below.

Table 1: Core Molecular Data for **4-Ethylcyclohexene**

Property	Value	Source
Molecular Formula	C ₈ H ₁₄	[1][2][3][4][5][6][7]
Molecular Weight	110.20 g/mol	[1][2][4][7][8]
110.1968 g/mol	[3][6]	
CAS Registry Number	3742-42-5	[2][3][4][5][6][7]

Methodologies and Visualizations

The data presented in this document are fundamental molecular properties derived from standard chemical principles and analytical techniques. As this guide pertains only to the intrinsic molecular formula and weight of the compound **4-Ethylcyclohexene**, detailed experimental protocols for synthesis or analysis are beyond the current scope.

Similarly, logical or signaling pathway diagrams are not applicable to the description of a single small molecule's basic properties.

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References

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